

Vancomycin: A Comprehensive Technical Guide to its Chemical Structure and Functional Groups

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical structure and functional groups of Vancomycin, a critical glycopeptide antibiotic. The information is presented to support advanced research and drug development activities.

Core Chemical Structure

Vancomycin is a complex, branched tricyclic glycosylated nonribosomal peptide.^[1] Its core structure is a heptapeptide, meaning it is composed of a chain of seven amino acids.^[2] This peptide backbone is intricately cross-linked to form a rigid, three-dimensional conformation. Key structural features include chlorinated tyrosine units and a disaccharide moiety composed of glucose and vancosamine.^[2]

The molecular formula of Vancomycin is $C_{66}H_{75}Cl_2N_9O_{24}$, and its molecular weight is approximately 1449.3 g/mol.^{[1][3][4]} The complex arrangement of its atoms and functional groups is pivotal to its mechanism of action, which involves binding to the D-alanyl-D-alanine termini of peptidoglycan precursors in bacterial cell walls, thereby inhibiting cell wall synthesis.^[1]

Quantitative Physicochemical Data

The following table summarizes key quantitative data for Vancomycin:

Property	Value	Reference(s)
Molecular Formula	C ₆₆ H ₇₅ Cl ₂ N ₉ O ₂₄	[3][4]
Molecular Weight	1449.27 g/mol	[1]
Formula Weight (HCl salt)	1485.71 g/mol	[5][6]
pKa Values	2.18, 7.75, 8.89, 9.59, 10.4, 12.0	[7]
UV λ _{max} (in H ₂ O)	282 nm	[6]

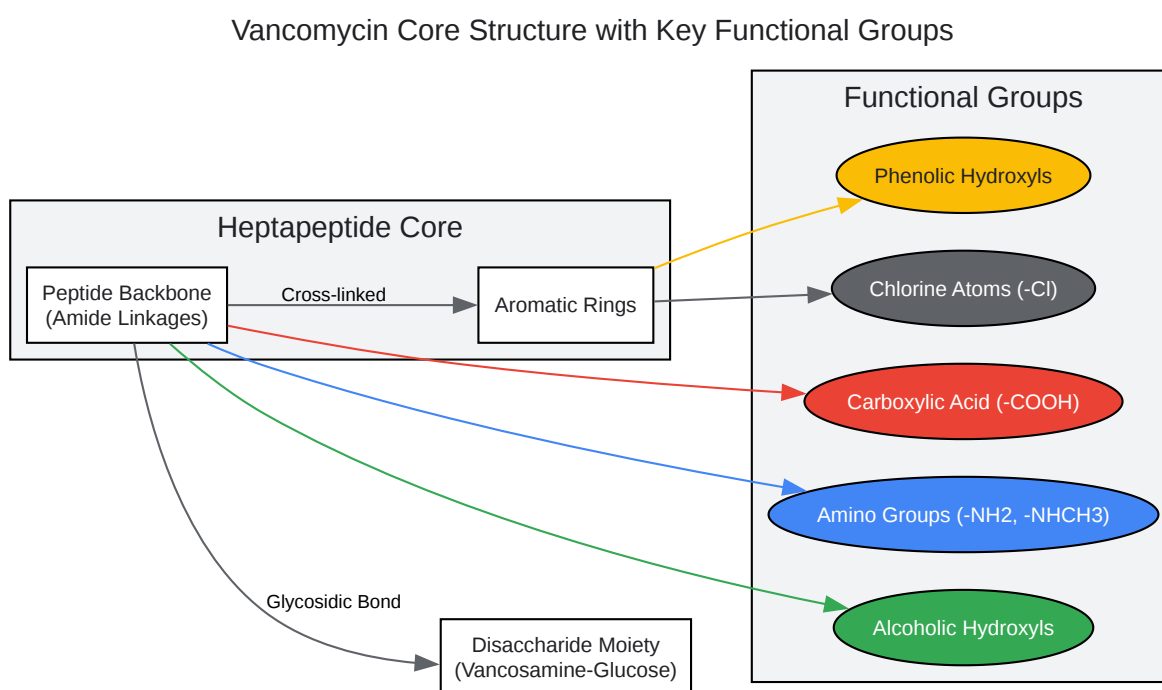
Key Functional Groups

Vancomycin's structure is rich in a variety of functional groups that contribute to its solubility, binding affinity, and overall antibiotic activity. The primary functional groups include:

- **Carboxylic Acid:** A single carboxyl group is present, contributing to the molecule's acidic properties.[2][7]
- **Amino Groups:** There are two amino groups, a primary and a secondary amine (N-methyl), which are basic in nature.[2][7]
- **Phenolic Hydroxyl Groups:** Three phenolic hydroxyl groups are part of the aromatic ring structures.[2]
- **Alcoholic Hydroxyl Groups:** Numerous alcoholic hydroxyl groups are present on the peptide backbone and the sugar moieties.[7]
- **Amide Groups:** The peptide backbone is formed by amide linkages.[7]
- **Ether Linkages:** Two ether bonds contribute to the formation of the three large rings in the structure.[2]

- Chlorine Atoms: Two chlorine atoms are substituted on the tyrosine residues.[2]
- Glycosidic Linkage: A disaccharide is attached to the peptide core via a glycosidic bond.[2]

The presence of both acidic (carboxylic acid, phenolic hydroxyls) and basic (amino) groups makes Vancomycin an amphoteric molecule.[6]



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Caption: Diagram illustrating the core components and key functional groups of the Vancomycin molecule.

Experimental Protocols for Structural Elucidation

The complex structure of Vancomycin has been elucidated and is routinely verified using a combination of spectroscopic and spectrometric techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the three-dimensional structure of Vancomycin and its interactions with other molecules.

Methodology:

- **Sample Preparation:** Dissolve Vancomycin hydrochloride in a suitable deuterated solvent, such as deuterium oxide (D_2O) or dimethyl sulfoxide- d_6 ($DMSO-d_6$).^[8]^[9] A common solvent system for studying interactions is a 9:1 mixture of H_2O and D_2O .^[10]
- **Data Acquisition:**
 - Acquire one-dimensional (1D) 1H and ^{13}C NMR spectra.
 - Perform two-dimensional (2D) NMR experiments such as COSY (Correlation Spectroscopy) to identify proton-proton couplings, and HMQC (Heteronuclear Multiple Quantum Coherence) or HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons.^[8]
 - Utilize HMBC (Heteronuclear Multiple Bond Coherence) to identify long-range proton-carbon correlations, which is crucial for assigning quaternary carbons and piecing together the molecular framework.^[8]
 - Employ NOESY (Nuclear Overhauser Effect Spectroscopy) to determine through-space proximities of protons, providing insights into the 3D structure and conformation.^[10]
- **Data Analysis:** The complex spectra, often with overlapping signals, are meticulously analyzed to assign each proton and carbon signal to its specific position in the molecule.^[8] Changes in chemical shifts upon binding to a ligand (e.g., N-acetyl-D-Ala-D-Ala) can be monitored to map the binding site.^[11]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the exact molecular weight and elemental composition of Vancomycin and to study its fragmentation patterns.

Methodology:

- Sample Introduction and Ionization:
 - Introduce a solution of Vancomycin into the mass spectrometer, often coupled with liquid chromatography (LC/MS) for separation from impurities.[\[12\]](#)
 - Utilize a soft ionization technique, such as Electrospray Ionization (ESI), to generate intact molecular ions.[\[8\]](#) ESI is typically operated in positive ion mode.[\[12\]](#)
- Mass Analysis:
 - In a high-resolution mass spectrometer (e.g., Time-of-Flight or Orbitrap), the mass-to-charge ratio (m/z) of the quasi-molecular ion is measured with high accuracy. For Vancomycin, this is often observed as $[M+H]^+$ at m/z 1448.4380 or the doubly charged ion $[M+2H]^{2+}$ at m/z 725.[\[8\]](#)[\[13\]](#)
- Tandem Mass Spectrometry (MS/MS):
 - Select the precursor ion of interest (e.g., m/z 725) and subject it to collision-induced dissociation (CID).
 - Analyze the resulting product ions to obtain structural information. A characteristic fragmentation is the loss of the vancosamine sugar.[\[13\]](#)

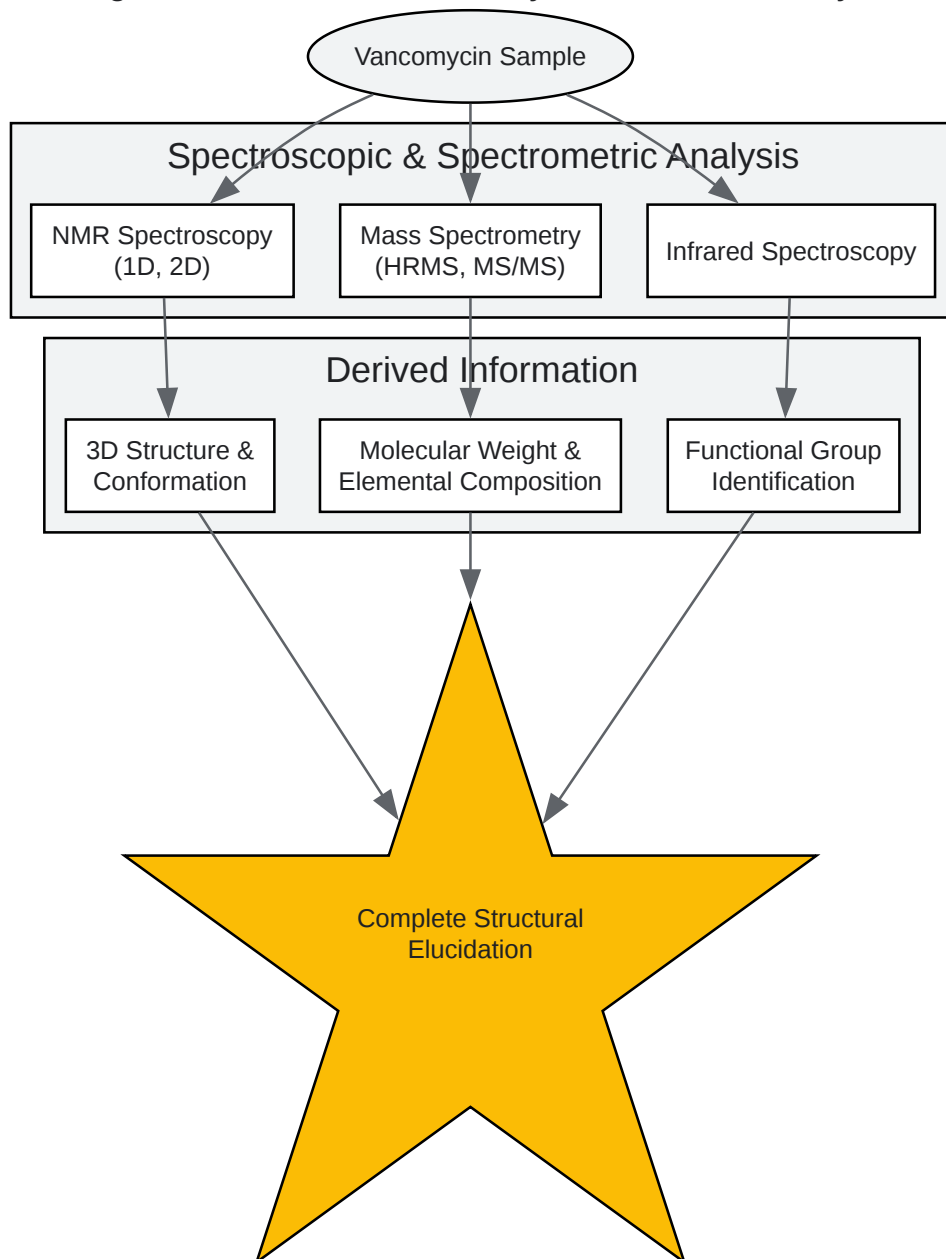
Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in Vancomycin by measuring the absorption of infrared radiation.

Methodology:

- Sample Preparation: Prepare the sample as a KBr (potassium bromide) pellet by mixing a small amount of Vancomycin with dry KBr powder and pressing it into a transparent disk.[\[14\]](#) Alternatively, for studying interactions in solution, dissolve the sample in D₂O.[\[15\]](#)
- Data Acquisition: Record the IR spectrum over the mid-infrared range (typically 4000-400 cm⁻¹).
- Data Analysis:
 - Assign the observed absorption bands to specific functional group vibrations. For example, the asymmetric stretch of the carboxylate group can be observed around 1588 cm⁻¹.[\[15\]](#)
 - Compare the spectrum of a sample to that of a reference standard for identification and purity assessment.[\[16\]](#)
 - Changes in the IR spectrum upon complexation with a target peptide can indicate which functional groups are involved in the binding interaction.[\[15\]](#)

Logical Workflow for Vancomycin Structural Analysis



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Caption: A typical workflow for the comprehensive structural analysis of Vancomycin.

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References

- [1. Vancomycin - Wikipedia \[en.wikipedia.org\]](#)
- [2. academic.oup.com \[academic.oup.com\]](#)
- [3. Vancomycin \(hydrochloride\) | CAS 1404-93-9 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [4. Vancomycin | C₆₆H₇₅Cl₂N₉O₂₄ | CID 14969 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. scbt.com \[scbt.com\]](#)
- [6. Vancomycin \[drugfuture.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Spectral Data Analysis and Identification of Vancomycin Hydrochloride - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. A ¹H nuclear magnetic resonance study of the interactions of vancomycin with N-acetyl-D-alanyl-D-alanine and related peptides - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [12. Investigation of vancomycin and related substances by liquid chromatography/ion trap mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Infrared spectroscopic studies of vancomycin and its interactions with N-acetyl-D-Ala-D-Ala and N,N'-diacetyl-L-Lys-D-Ala-D-Ala - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
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